

Comparative Guide: IR Spectroscopy

Characterization of 5-Fluoro-2-methyl-3-nitrophenol

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Compound of Interest

Compound Name: 5-Fluoro-2-methyl-3-nitrophenol

Cat. No.: B13131435

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Executive Summary

This guide provides a technical framework for the characterization of **5-Fluoro-2-methyl-3-nitrophenol** (CAS: 886498-87-7) using Fourier Transform Infrared (FTIR) spectroscopy. In the synthesis of fluorinated intermediates for kinase inhibitors and agrochemicals, this compound presents a unique challenge: distinguishing it from structurally similar regioisomers (e.g., 3-fluoro-2-methyl-5-nitrophenol) and process impurities.

Unlike generic spectral lists, this guide focuses on comparative discrimination. We analyze how the specific 1,2,3,5-substitution pattern influences vibrational modes—specifically the decoupling of the ortho-nitro effect due to methyl steric hindrance—to provide a robust identification protocol.

Structural Analysis & Vibrational Theory[1][2][3][4][5]

To accurately interpret the IR spectrum, we must first deconstruct the molecule's electronic and steric environment.

The Substitution Pattern (1-OH, 2-Me, 3-NO₂, 5-F)

The critical structural feature of this molecule is the 2-methyl spacer between the phenol hydroxyl (position 1) and the nitro group (position 3).

- **Absence of Strong Intramolecular H-Bonding:** In typical ortho-nitrophenols (e.g., 2-nitrophenol), the -OH and -NO₂ groups form a strong 6-membered hydrogen-bonded ring, shifting the O-H stretch significantly to ~3200 cm⁻¹. In **5-Fluoro-2-methyl-3-nitrophenol**, the methyl group at position 2 sterically blocks this interaction. Consequently, the O-H stretch behaves more like a meta-substituted phenol.
- **Electronic Push-Pull:** The fluorine atom (position 5) exerts a strong inductive withdrawing effect (-I), stiffening the ring C-C bonds and increasing the frequency of aromatic skeletal vibrations compared to non-fluorinated analogs.

Predicted Characteristic Bands (Lookup Table)

Functional Group	Vibrational Mode	Expected Frequency (cm ⁻¹)	Diagnostic Note
Phenolic -OH	Stretching ()	3300–3450 (Broad)	Higher frequency than o-nitrophenols due to lack of intramolecular H-bond.
Aliphatic C-H	Stretching ()	2850–2960	Distinct methyl doublet; differentiates from non-methylated analogs.
Nitro (-NO ₂)	Asymmetric Stretch ()	1530–1550	Strong intensity; sensitive to conjugation.
Nitro (-NO ₂)	Symmetric Stretch ()	1340–1360	Often sharp and distinct.
Aryl C-F	Stretching ()	1100–1250	Strong, broad band; key differentiator from chlorinated analogs.
Aromatic Ring	Skeletal Vibrations	1450–1600	Multiple sharp bands; shifted +10-20 cm ⁻¹ due to F substitution.

Comparative Analysis: Differentiating Alternatives

This section compares the target compound against its most likely confusion points in a synthesis workflow.

Scenario A: Target vs. ortho-Nitrophenol Isomers

Comparator: 5-Fluoro-2-nitrophenol (Isomer where NO₂ is adjacent to OH).

- Mechanism: In the comparator, the OH is ortho to NO₂. In the target, they are separated by a methyl group.

- Spectral Evidence:
 - Target: OH stretch appears at 3300–3450 cm^{-1} (Intermolecular H-bonding only).
 - Comparator: OH stretch shifts to 3150–3250 cm^{-1} and broadens significantly due to chelation (intramolecular H-bond).
 - Target: Distinct aliphatic C-H stretches ($\sim 2920 \text{ cm}^{-1}$) from the methyl group.
 - Comparator: No aliphatic C-H stretching bands (only aromatic C-H $> 3000 \text{ cm}^{-1}$).

Scenario B: Target vs. Precursor (Aniline Derivative)

Comparator: 5-Fluoro-2-methyl-3-nitroaniline (Precursor in diazotization routes).

- Mechanism: Conversion of primary amine ($-\text{NH}_2$) to hydroxyl ($-\text{OH}$).
- Spectral Evidence:
 - Precursor: Shows characteristic doublet at 3300–3500 cm^{-1} (N-H asymmetric/symmetric stretch) and N-H bending (scissoring) at $\sim 1620 \text{ cm}^{-1}$.
 - Target: Disappearance of the doublet; appearance of a single broad OH envelope. Disappearance of the N-H bending mode.

Scenario C: Target vs. Non-Fluorinated Analog

Comparator: 2-Methyl-3-nitrophenol.

- Mechanism: Impact of the Fluorine substituent.
- Spectral Evidence:
 - Target: Strong C-F stretch at 1100–1250 cm^{-1} .
 - Comparator: This region is relatively clear (only C-H in-plane bends), making the appearance of the C-F band the primary confirmation of fluorination.

Experimental Protocol

To ensure reproducibility, follow this standardized ATR-FTIR workflow.

Method: Attenuated Total Reflectance (ATR)

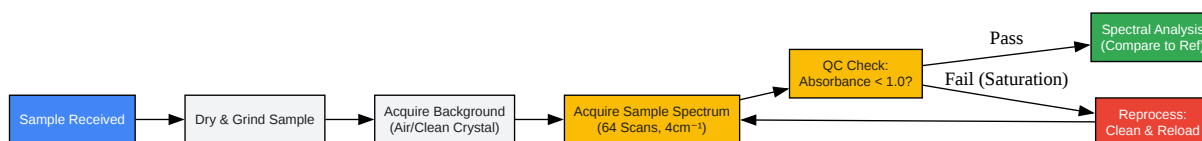
Preferred over KBr pellets for rapid QC and to avoid moisture interference in the OH region.

- Instrument Setup:
 - Detector: DTGS or MCT (cooled).
 - Crystal: Diamond or ZnSe (Diamond preferred for hardness).
 - Resolution: 4 cm^{-1} .
 - Scans: 32 (Screening) or 64 (Final Characterization).
- Sample Preparation:
 - Ensure the sample is a dry, fine powder. Large crystals can cause poor contact and scattering artifacts.
 - Critical Step: If the sample is hygroscopic, dry in a vacuum desiccator for 1 hour prior to analysis to prevent water vapor from obscuring the OH region.
- Acquisition:
 - Clean crystal with isopropanol; collect background.
 - Apply sample to cover the crystal active area.
 - Apply pressure using the anvil until the preview spectrum absorbance stabilizes.
 - Validation Check: Ensure the strongest peak (likely NO_2 or C-F) has an absorbance between 0.1 and 1.0 A.U. to avoid saturation.

Decision Logic & Visualization

The following diagrams illustrate the workflow for sample preparation and the logical decision tree for identifying the compound based on spectral features.

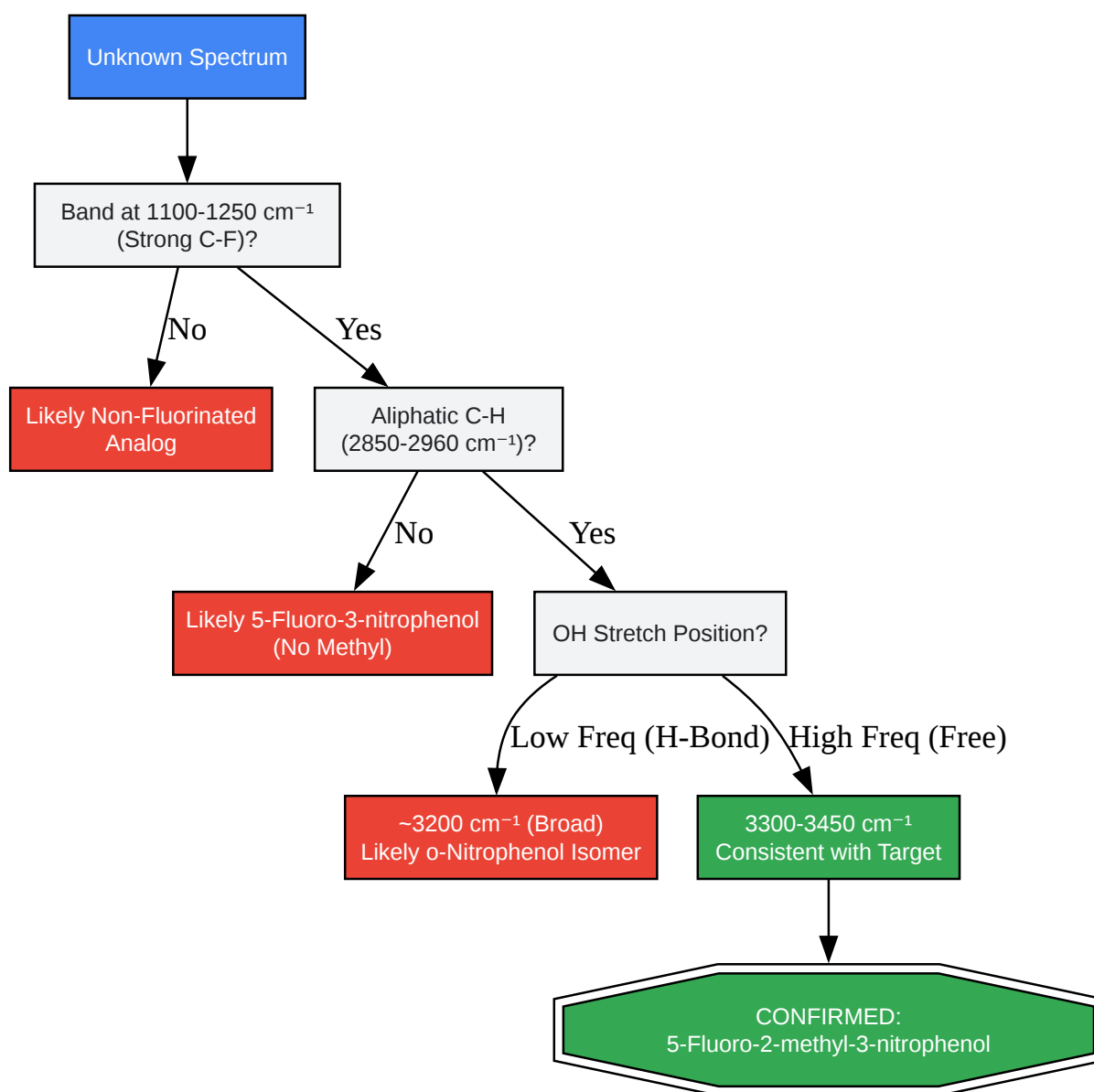
Diagram 1: Characterization Workflow



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Figure 1: Step-by-step ATR-FTIR acquisition workflow ensuring data integrity.

Diagram 2: Spectral Identification Decision Tree



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Figure 2: Logic gate for differentiating the target from common isomers and analogs.

References

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